

Application Notes & Protocols: The Synthetic Versatility of 1-Chloro-2-naphthol

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Compound of Interest

Compound Name: **1-Chloro-2-naphthol**

Cat. No.: **B1580519**

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Abstract

1-Chloro-2-naphthol is a pivotal intermediate in modern organic synthesis, offering a unique combination of reactive sites that enable the construction of complex molecular architectures. Its structure, featuring a naphthalene core functionalized with both a nucleophilic hydroxyl group and an electrophilic C-Cl bond, makes it a valuable precursor for a diverse range of compounds, from vibrant azo dyes to sophisticated pharmaceutical and agrochemical agents. This guide provides an in-depth exploration of **1-Chloro-2-naphthol**'s properties, key applications, and detailed, field-proven protocols for its use in significant synthetic transformations, including azo coupling and palladium-catalyzed cross-coupling reactions.

Compound Profile: 1-Chloro-2-naphthol

A thorough understanding of a reagent's fundamental properties is paramount to its effective application in synthesis. **1-Chloro-2-naphthol** is a white crystalline solid, poorly soluble in water but readily soluble in many organic solvents.^[1] The presence of the electron-withdrawing chlorine atom ortho to the hydroxyl group subtly modulates the electronic properties of the naphthalene ring, influencing its reactivity in electrophilic substitution and enhancing the acidity of the phenolic proton compared to its parent compound, 2-naphthol.

Physicochemical and Spectroscopic Data

The identity and purity of **1-Chloro-2-naphthol** should always be confirmed via analytical methods prior to use. The table below summarizes its key properties.^{[2][3][4][5]}

Property	Value
IUPAC Name	1-chloronaphthalen-2-ol[2]
CAS Number	633-99-8[2]
Molecular Formula	C ₁₀ H ₇ ClO[2]
Molecular Weight	178.61 g/mol [2]
Appearance	White crystalline solid[1]
Melting Point	120 - 122 °C
Boiling Point	285 - 286 °C
¹ H NMR	Spectral data available[6]
¹³ C NMR	Spectral data available[2][6]
IR Spectroscopy	Characteristic O-H and C-Cl stretches[2]
Mass Spectrometry	Monoisotopic Mass: 178.0185425 Da[2]

Safety and Handling

As a responsible scientist, adherence to safety protocols is non-negotiable. **1-Chloro-2-naphthol** is classified as a hazardous substance and must be handled with appropriate care.

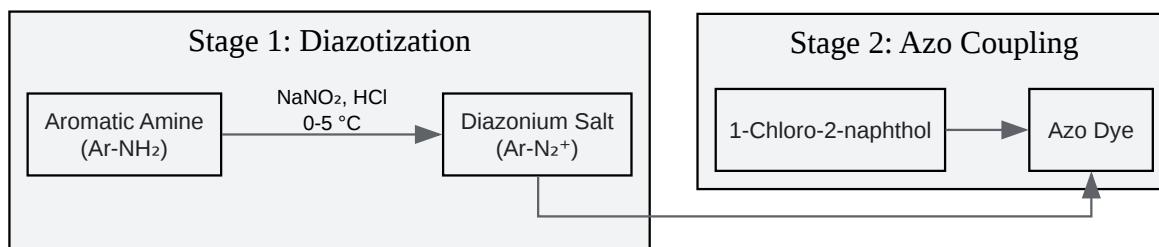
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation). [2][7]
- Precautionary Measures: Always handle **1-Chloro-2-naphthol** in a well-ventilated fume hood.[8] Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[7] Avoid inhalation of dust and direct contact with skin and eyes.[9] In case of contact, rinse the affected area thoroughly with water.[9]
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.[8][9]

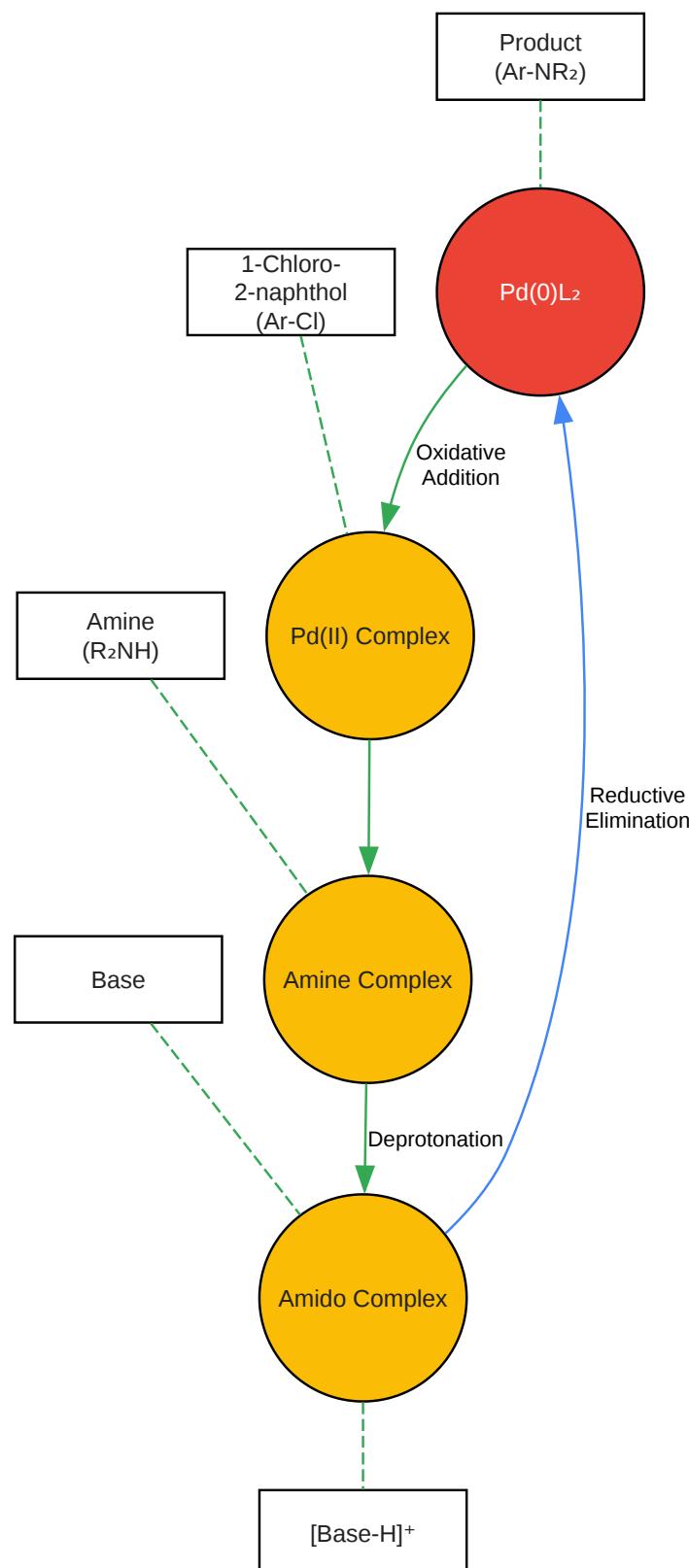
Core Applications in Organic Synthesis

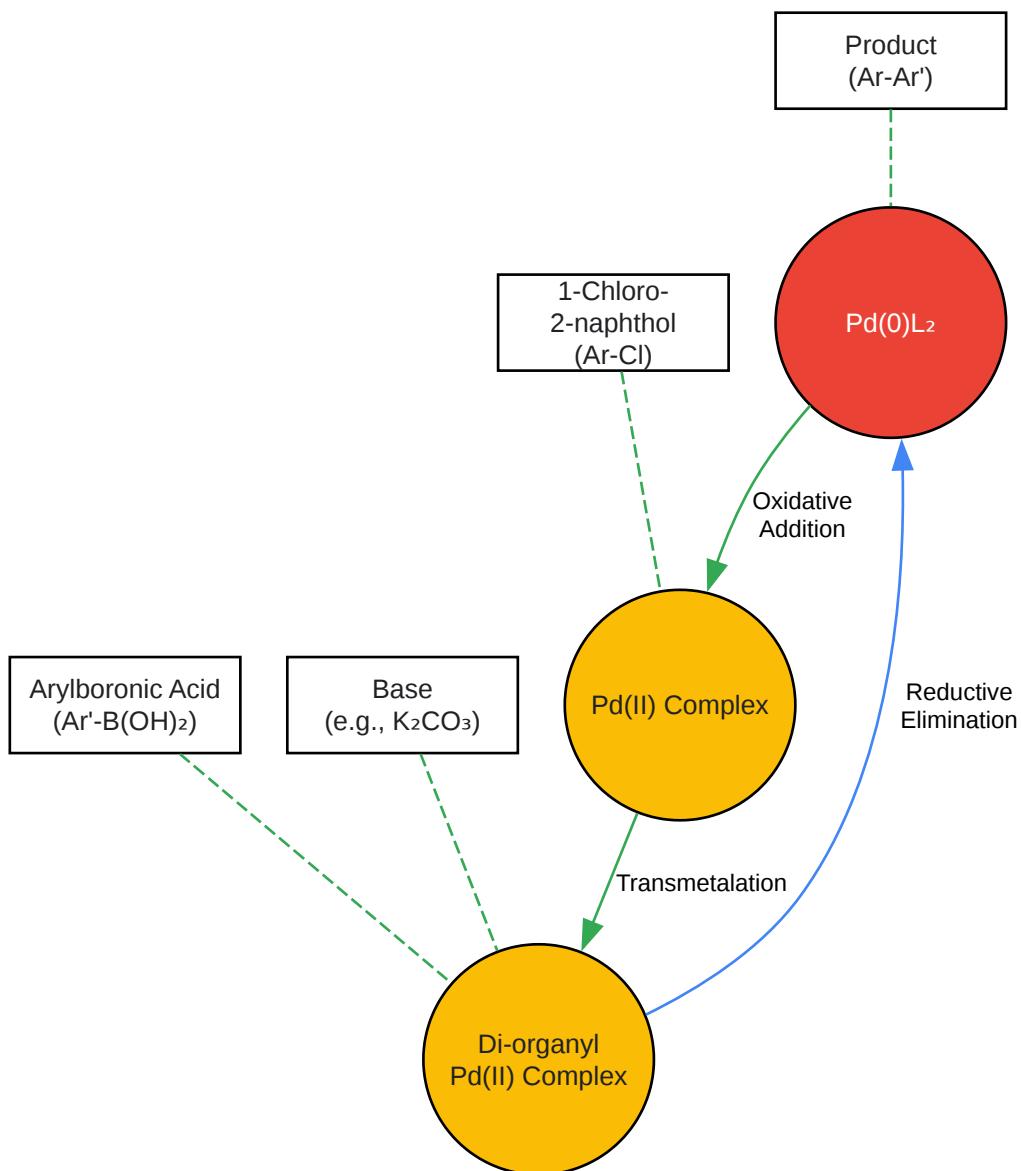
The utility of **1-Chloro-2-naphthol** stems from its dual reactivity. The electron-rich naphthol ring is primed for electrophilic substitution, while the C-Cl bond serves as an ideal handle for modern cross-coupling methodologies.

Synthesis of Azo Dyes: A Classic Transformation

1-Chloro-2-naphthol is an excellent coupling component for the synthesis of azo dyes, a class of compounds central to the colorant industry.[\[10\]](#)[\[11\]](#) The synthesis is a two-stage process involving the diazotization of a primary aromatic amine followed by an azo coupling reaction.[\[12\]](#) The electrophilic diazonium ion attacks the electron-rich **1-Chloro-2-naphthol**, typically at the 4-position, to form the characteristic -N=N- azo linkage, which acts as a chromophore.[\[10\]](#) The presence of the chloro group can enhance the dye's fastness properties and modify its hue compared to dyes derived from unsubstituted 2-naphthol.







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